

Navigating the Safety Profile of 4,4'-di-tert-Butylbiphenyl: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,4'-di-tert-Butylbiphenyl

Cat. No.: B167987

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data for **4,4'-di-tert-Butylbiphenyl** (CAS No. 1625-91-8), a chemical intermediate utilized in various research and manufacturing applications. This document synthesizes available data on its physical, chemical, and toxicological properties, offering guidance on safe handling, storage, and emergency procedures. All quantitative data has been consolidated into structured tables for ease of reference and comparison.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of a substance is paramount for its safe handling and use in experimental settings. The following table summarizes the key physical and chemical characteristics of **4,4'-di-tert-Butylbiphenyl**.

Property	Value	Reference
Molecular Formula	C20H26	[1][2]
Molecular Weight	266.42 g/mol	[1]
Appearance	White to pale yellow or yellow-orange powder/solid	[1][3]
Odor	Odorless	[1][3]
Melting Point	126 - 130 °C (258.8 - 266 °F)	[1][4]
Boiling Point	190 - 192 °C (374 - 377.6 °F) at 13 mmHg	[3][4]
Water Solubility	Insoluble	Not explicitly quantified in sources
Purity	>95% to 99%	[1][4][5]

Toxicological Data

Toxicological data is crucial for assessing the potential health hazards associated with a chemical. Based on available information, **4,4'-di-tert-Butylbiphenyl** is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard.[3] However, a complete toxicological profile is not available.

Endpoint	Result	Species	Method	Reference
Acute Oral Toxicity (LD50)	Data not available	---	---	
Skin Corrosion/Irritation	Data not available	---	---	
Serious Eye Damage/Irritation	Data not available	---	---	
Mutagenicity (Ames Test)	Non-mutagenic	Salmonella typhimurium	OECD Guideline 471	

Note: While direct toxicological data for **4,4'-di-tert-Butylbiphenyl** is limited, it is always recommended to handle any chemical with appropriate caution and personal protective equipment.

Experimental Protocols

Detailed experimental protocols for the determination of all physicochemical and toxicological properties are not consistently provided in publicly available safety data sheets. However, thermochemical properties have been studied using established methodologies.

Thermochemical Properties Determination: The heat capacity of **4,4'-di-tert-butylbiphenyl** has been measured using low-temperature adiabatic calorimetry. The temperatures, enthalpies, and entropies of melting were determined by means of differential scanning calorimetry. These methods are standard for characterizing the thermodynamic properties of solid-phase transitions.

Hazard Identification and Handling

While not classified as hazardous, prudent laboratory practices should always be observed when handling **4,4'-di-tert-Butylbiphenyl**.

Pictograms: None required[1] Signal Word: None required[1] Hazard Statements: None required[1] Precautionary Statements: None required[1]

Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Safety glasses with side-shields or goggles.
- Skin Protection: Chemical resistant gloves (e.g., nitrile rubber) and a laboratory coat.
- Respiratory Protection: Not required under normal conditions of use with adequate ventilation. If dust is generated, a NIOSH-approved respirator for dusts is recommended.

Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area.[3] Keep away from oxidizing agents.[3]

Emergency Procedures

In the event of an emergency, follow the procedures outlined below.

First-Aid Measures

- Eye Contact: Immediately flush with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention if irritation persists.[1]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[3] Get medical attention if irritation develops and persists.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Get medical attention if symptoms occur.

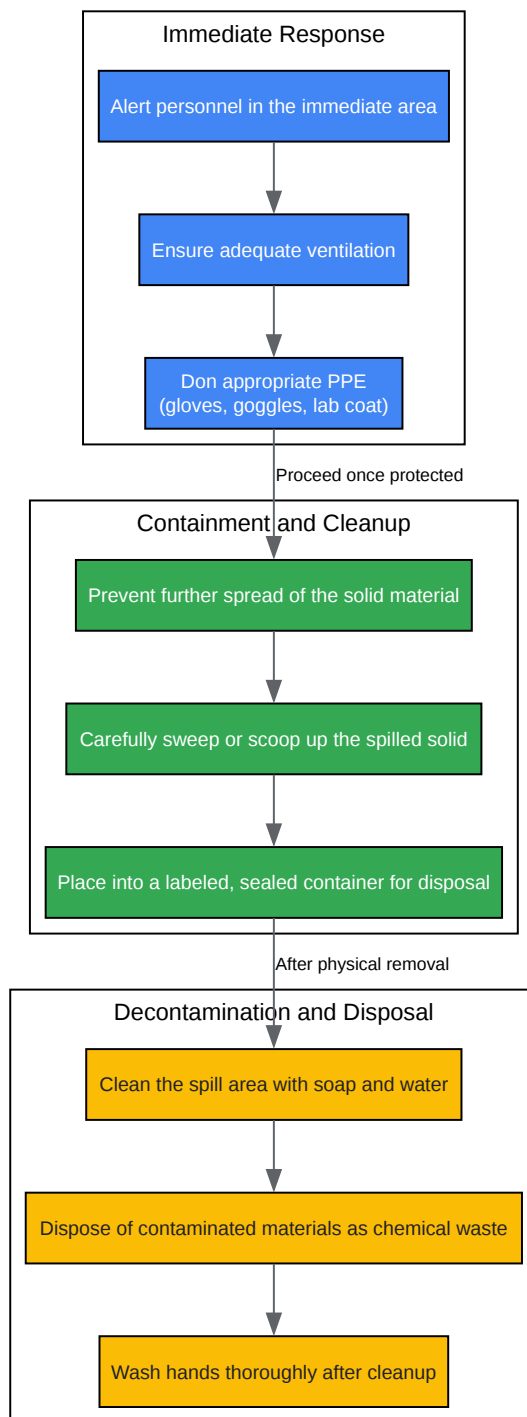
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or foam. [3]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors.[3]
- Protective Equipment: As in any fire, wear self-contained breathing apparatus and full protective gear.[3]

Accidental Release Measures

For a minor spill of **4,4'-di-tert-Butylbiphenyl** in a laboratory setting, the following workflow should be followed to ensure safety and proper cleanup.

Workflow for Minor Spill of 4,4'-di-tert-Butylbiphenyl

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- To cite this document: BenchChem. [Navigating the Safety Profile of 4,4'-di-tert-Butylbiphenyl: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b167987#4-4-di-tert-butylbiphenyl-safety-data-sheet-information>]

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